

Cereulide-13C6: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cereulide-13C6

Cat. No.: B8017419

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cereulide-13C6**, the isotopically labeled internal standard for the potent emetic toxin, cereulide. This document details its chemical structure, physicochemical properties, and toxicological profile. Furthermore, it offers comprehensive experimental protocols for its use in quantitative analysis and visualizes the key signaling pathways associated with cereulide's mechanism of action.

Chemical Structure and Physicochemical Properties

Cereulide is a cyclic dodecadepsipeptide toxin produced by certain strains of *Bacillus cereus*. Its structure consists of three repeats of the tetrapeptide [D-O-Leu—D-Ala—L-O-Val—L-Val].^[1]^[2] **Cereulide-13C6** is a stable isotope-labeled analog of cereulide, where six carbon atoms in the valine residues are replaced with carbon-13. This isotopic labeling makes it an ideal internal standard for accurate quantification of cereulide in various matrices by mass spectrometry.^[3]^[4]^[5]

Table 1: Physicochemical Properties of Cereulide and **Cereulide-13C6**

Property	Cereulide	Cereulide-13C6	Reference(s)
Chemical Formula	C ₅₇ H ₉₆ N ₆ O ₁₈	¹³ C ₆ C ₅₁ H ₉₆ N ₆ O ₁₈	
Molecular Weight	1152 g/mol	1159.37 g/mol	
Monoisotopic Mass	1152.67811023 Da	1158.7016 Da (calculated)	
CAS Number	157232-64-9	1487375-69-8	
Appearance	White to off-white solid	Not specified, typically sold in solution	
Solubility	Extremely low in water	Soluble in acetonitrile, methanol	
Purity	>95% (for analytical standards)	>95%	
Storage Temperature	-20°C	-20°C	

Toxicological Profile

Cereulide is a potent toxin with significant health implications. Its toxicity stems from its function as a potassium ionophore, leading to the disruption of mitochondrial function. The toxicological properties of **Cereulide-13C6** are considered identical to those of native cereulide, as isotopic labeling does not alter its biological activity.

Table 2: Toxicological Data for Cereulide

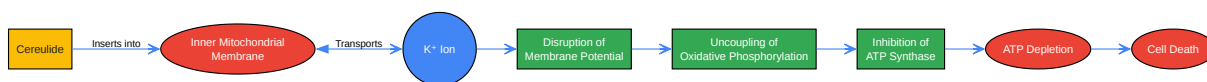
Parameter	Value	System/Model	Reference(s)
Mechanism of Action	Potassium (K ⁺) ionophore, uncouples oxidative phosphorylation	Mitochondria	
Emesis-Inducing Dose	8 µg/kg body weight	Suncus murinus (shrew)	
	10 µg/kg body weight	Rhesus monkeys	
Cytotoxicity (EC ₅₀)	0.125 ng/mL (3 days)	Differentiated Caco-2 cells (SRB assay)	
	1 ng/mL (3 days)	Differentiated Caco-2 cells (MTT assay)	
Inhibition of NK Cell Activity	20-30 µg/L	Human Natural Killer (NK) cells	
Effect on Pancreatic Islets	Complete absence of insulin secretion at 0.5 ng/mL	Mouse pancreatic islets	

Mechanism of Action: Signaling Pathways

Cereulide exerts its toxic effects through two primary mechanisms: disruption of mitochondrial function and activation of the 5-HT₃ receptor, leading to emesis.

Mitochondrial Disruption Pathway

As a potassium ionophore, cereulide facilitates the transport of potassium ions across the inner mitochondrial membrane, disrupting the electrochemical gradient. This leads to mitochondrial swelling, uncoupling of oxidative phosphorylation, and ultimately, a halt in ATP synthesis.



[Click to download full resolution via product page](#)

Caption: Cereulide-induced mitochondrial disruption pathway.

Emetic Response Pathway

Cereulide is known to cause nausea and vomiting. This is believed to be mediated by its interaction with 5-HT₃ (serotonin) receptors in the gastrointestinal tract, which in turn stimulates the vagus nerve and triggers the emetic reflex.



[Click to download full resolution via product page](#)

Caption: Signaling pathway for cereulide-induced emesis.

Experimental Protocols

Cereulide-13C6 is primarily used as an internal standard for the accurate and reliable quantification of cereulide in complex matrices such as food and biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation and Extraction

The following is a general protocol for the extraction of cereulide from food samples. Modifications may be necessary depending on the specific matrix.

- Homogenization: Homogenize the food sample (e.g., 3 g) to ensure uniformity.
- Internal Standard Spiking: Add a known amount of **Cereulide-13C6** internal standard solution (e.g., to a final concentration of 10 ng/g) to the homogenized sample.
- Extraction: Add an appropriate volume of extraction solvent (e.g., 15 mL of methanol or acetonitrile) to the sample.

- **Mixing and Shaking:** Vortex the sample for 30 seconds, followed by shaking for 15 minutes to ensure thorough extraction.
- **Centrifugation:** Centrifuge the sample at 4000 x g for 15 minutes to pellet solid debris.
- **Dilution and Filtration:** Take an aliquot of the supernatant (e.g., 500 µL), mix with an equal volume of water, and filter through a 0.22 µm filter before injection into the LC-MS/MS system.

UPLC-MS/MS Analysis

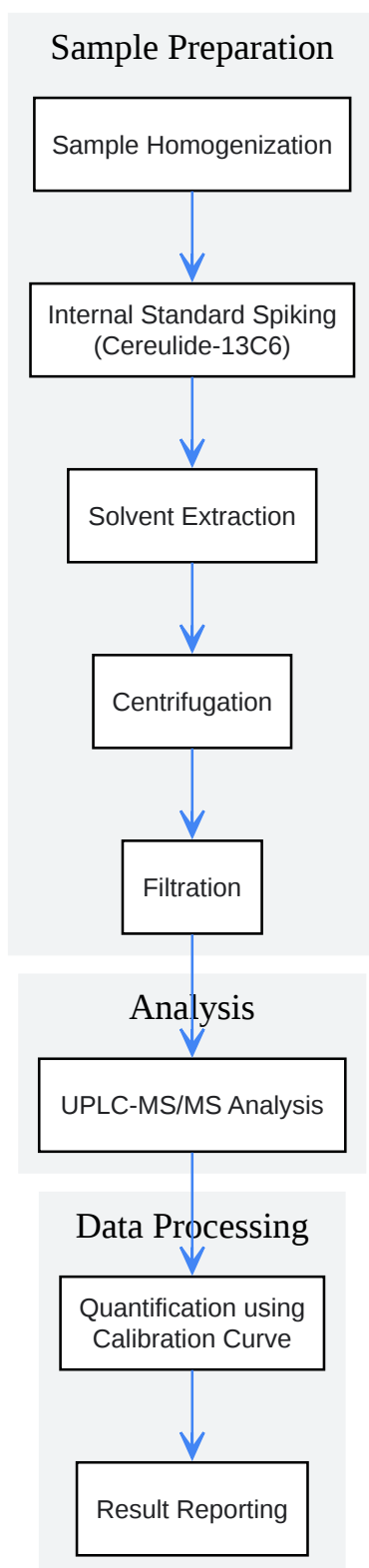
The following are typical parameters for the analysis of cereulide using a UPLC-MS/MS system. Instrument-specific optimization is recommended.

Table 3: UPLC-MS/MS Parameters for Cereulide Analysis

Parameter	Setting	Reference(s)
UPLC System	Waters Acquity UPLC I-Class or similar	
Column	Acquity UPLC BEH C8 1.7 μ m, 2.1 x 50 mm	
Column Temperature	40°C	
Mobile Phase A	1 mM ammonium formate in water with 0.05% formic acid	
Mobile Phase B	0.05% formic acid in acetonitrile	
Flow Rate	0.5 mL/min	
Injection Volume	10 μ L	
MS System	Waters Xevo TQ-S triple quadrupole or similar	
Ionization Mode	Electrospray Ionization (ESI), Positive	
Capillary Voltage	3 kV	
Desolvation Temp.	450°C	
Source Temperature	150°C	
MRM Transitions	Cereulide: m/z 1170.7 \rightarrow 172.15 (quantifier), 314.4, 499.4 (qualifiers) Cereulide-13C6: m/z 1176.7 \rightarrow 172.15 (quantifier)	

Experimental Workflow

The overall workflow for the quantitative analysis of cereulide using **Cereulide-13C6** as an internal standard is depicted below.



[Click to download full resolution via product page](#)

Caption: Workflow for cereulide quantification.

Conclusion

Cereulide-13C6 is an indispensable tool for the accurate and reliable quantification of the emetic toxin cereulide. Its use as an internal standard in LC-MS/MS methods allows for precise measurements in complex matrices, which is crucial for food safety monitoring, clinical diagnostics, and toxicological research. Understanding the chemical properties, toxicological profile, and mechanism of action of cereulide is essential for researchers and professionals working in areas related to food safety and public health. This guide provides a comprehensive overview to support these endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cereulide and Emetic *Bacillus cereus*: Characterizations, Impacts and Public Precautions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cereulide - Wikipedia [en.wikipedia.org]
- 3. Quantitative Analysis of Cereulide Toxin from *Bacillus cereus* in Rice and Pasta Using Synthetic Cereulide Standard and 13C6-Cereulide Standard—A Short Validation Study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Validation of a Targeted LC-MS/MS Method for Cereulide and Application in Food and Faeces - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cereulide-13C6: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8017419#cereulide-13c6-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com